

Pigment yellow 73 chemical structure and properties

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Compound of Interest

Compound Name: Pigment yellow 73

Cat. No.: B080490

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An In-depth Technical Guide to Pigment Yellow 73

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and synthesis of **Pigment Yellow 73** (C.I. 11738). The information is intended for researchers, scientists, and professionals in drug development who may encounter this compound in various applications.

Chemical Structure and Identification

Pigment Yellow 73 is a monoazo pigment characterized by a complex aromatic structure.

Chemical Name: 2-[(4-chloro-2-nitrophenyl)diazenyl]-N-(2-methoxyphenyl)-3-oxobutanamide[1]
[2]

Synonyms: C.I. **Pigment Yellow 73**, Fast Yellow 4GX, Hansa Brilliant Yellow 4GX[1]

Chemical Structure Diagram:

Caption: Chemical structure of **Pigment Yellow 73**.

Physicochemical Properties

A summary of the key physicochemical properties of **Pigment Yellow 73** is presented in the table below. It is important to note that there are some discrepancies in the reported values in the literature, particularly for melting point and solubility. The values presented here are those most consistent with the properties of an organic pigment.

Property	Value	Reference(s)
Molecular Formula	C ₁₇ H ₁₅ ClN ₄ O ₅	[1][3]
Molecular Weight	390.78 g/mol	[1][3]
CAS Number	13515-40-7	[1]
Appearance	Bright yellow powder	[1][3]
Melting Point	264 - 268 °C	[1][3]
Density	1.5 - 1.6 g/cm ³	[3][4]
Solubility	Practically insoluble in water; low solubility in organic solvents	[3][4]
Heat Stability	~190 °C	[4]
Light Fastness	Good to excellent (7-8 on a scale of 1-8)	[4]
Oil Absorption	45-46 g/100g	[4]

Note on conflicting data: Some sources report a much higher melting point (320 °C) and high water solubility (500 g/L)[3]. This is likely erroneous and may refer to a water-soluble dye, sometimes also referred to as "Acid Yellow 73," which has a different chemical structure. For a pigment, low aqueous solubility is a defining characteristic.

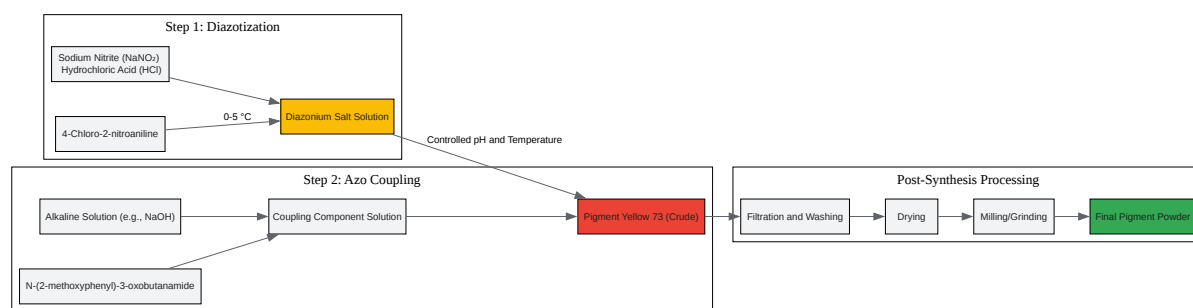
Experimental Protocols

Detailed, standardized experimental protocols for **Pigment Yellow 73** are not readily available in the public domain. However, this section outlines the general methodologies for its synthesis and the determination of its key properties.

Synthesis of Pigment Yellow 73

The industrial synthesis of **Pigment Yellow 73** is a two-step process involving diazotization followed by an azo coupling reaction.

Diagram of Synthesis Workflow:



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